

Isonicotinamide-d4: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Isonicotinamide-d4

Cat. No.: B032610

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Introduction

Isonicotinamide-d4 is the deuterated form of isonicotinamide, a pyridinecarboxamide and an isomer of nicotinamide (a form of vitamin B3). In this isotopologue, four hydrogen atoms on the pyridine ring are replaced with deuterium. This stable isotope-labeled compound serves as an invaluable tool in analytical and research settings, particularly as an internal standard for quantitative mass spectrometry-based analyses. Its chemical inertness and the mass shift provided by the deuterium atoms allow for precise and accurate quantification of its non-deuterated counterpart, isonicotinamide, in complex biological matrices.

Beyond its analytical applications, the parent compound, isonicotinamide, has demonstrated biological activity, including the induction of apoptosis in human acute myelomonocytic leukemia cells (HL-60). This guide provides a comprehensive overview of the technical aspects of **Isonicotinamide-d4**, including its physicochemical properties, detailed experimental protocols for its use in mass spectrometry, its known biological activities with a putative signaling pathway, and a plausible synthetic route.

Physicochemical Properties

Isonicotinamide-d4 is a white to off-white solid. Its fundamental physicochemical properties are summarized in the table below for easy reference.

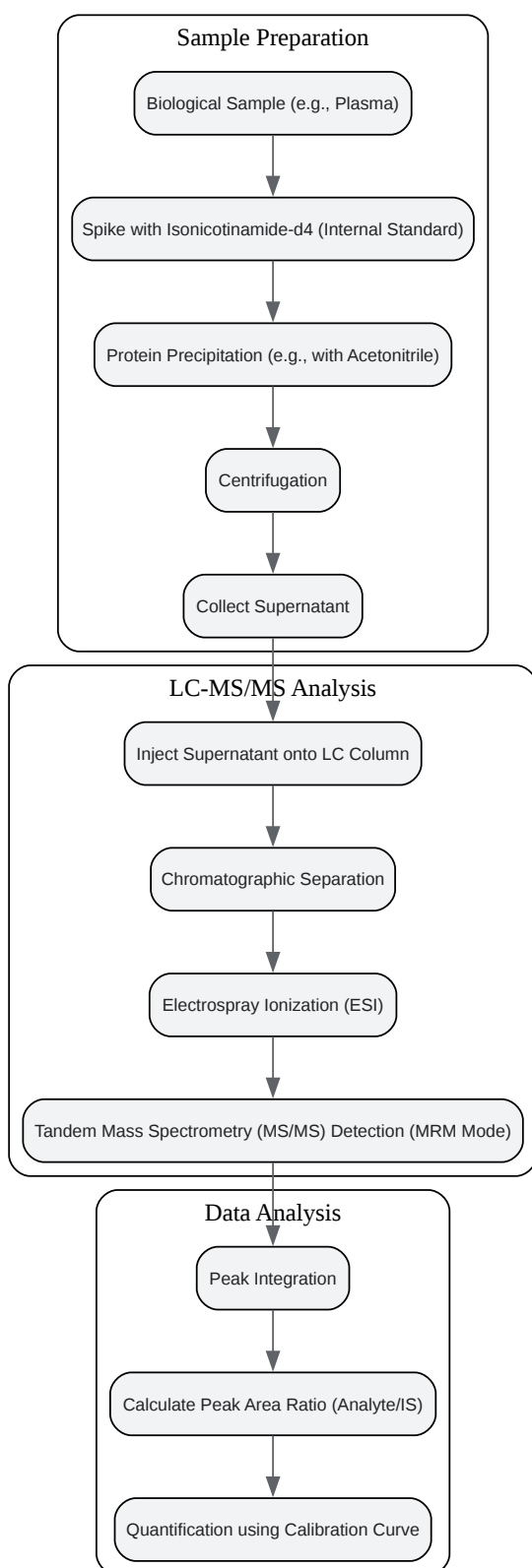
Property	Value
Chemical Formula	C ₆ H ₂ D ₄ N ₂ O
Molecular Weight	126.15 g/mol
CAS Number	1219799-40-2
Synonyms	Isonicotinamide-2,3,5,6-d ₄ , 4-Pyridinecarboxamide-d ₄ , 4-(Aminocarbonyl)pyridine-d ₄
Isotopic Purity	≥98 atom % D
Chemical Purity	≥98%
Solubility	Soluble in DMSO and Methanol
Storage	Store at 2-8°C in a refrigerator

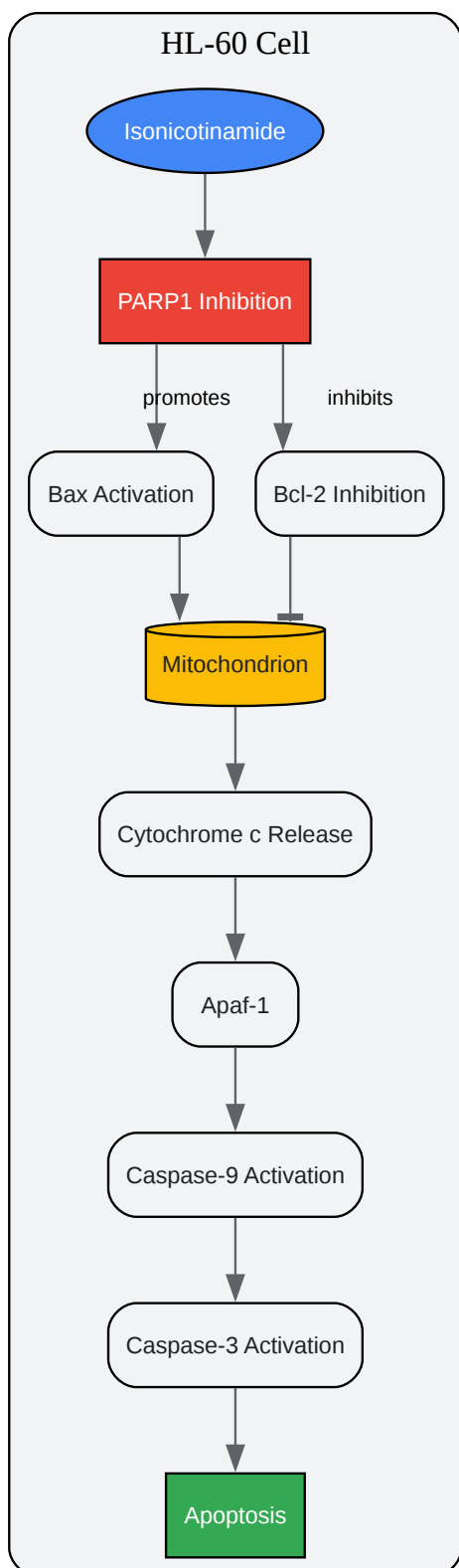
Application in Quantitative Analysis: LC-MS/MS

The primary application of **Isonicotinamide-d₄** is as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) assays for the quantification of isonicotinamide. The use of a stable isotope-labeled internal standard is the gold standard in quantitative mass spectrometry as it corrects for variations in sample preparation, matrix effects, and instrument response.

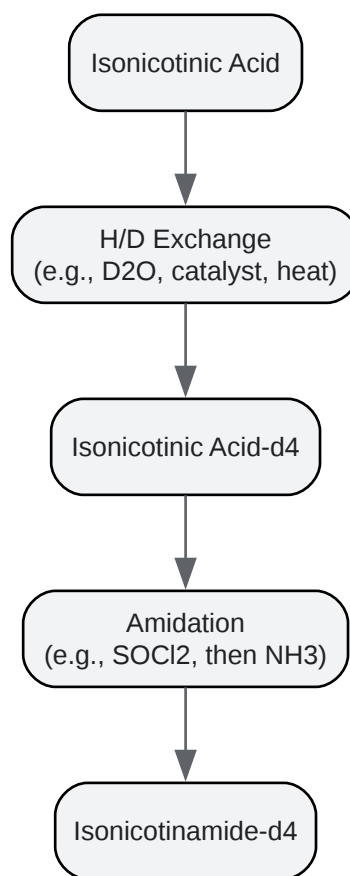
Experimental Workflow for Quantitative Analysis

The following diagram illustrates a typical workflow for the quantification of isonicotinamide in a biological sample, such as plasma, using **Isonicotinamide-d₄** as an internal standard.





Synthesis of Isonicotinamide-d4



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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com